

Application Notes and Protocols: Dissolving DV-7028 Hydrochloride

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Compound of Interest

Compound Name: DV-7028 hydrochloride

Cat. No.: B15616708

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These application notes provide detailed protocols for the dissolution of **DV-7028 hydrochloride**, a selective 5-HT_{2A} receptor antagonist. Adherence to these guidelines is crucial for ensuring the compound's stability and efficacy in downstream applications.

Compound Information

DV-7028 hydrochloride is a potent antagonist of the 5-hydroxytryptamine receptor 2A (5-HT_{2A}). It has demonstrated efficacy in inhibiting collagen-induced serotonin secretion and platelet aggregation. In preclinical models, it has been shown to inhibit arterial thrombus formation.

Identifier	Value
CAS Number	133364-62-2[1]
Molecular Formula	C ₂₁ H ₂₅ FN ₄ O ₃ · HCl
Molecular Weight	436.91 g/mol

Solubility Data

DV-7028 hydrochloride exhibits solubility in common laboratory solvents. Gentle warming can facilitate the dissolution process.

Solvent	Concentration	Notes
Water	Up to 10 mM	Gentle warming may be required.
DMSO	Up to 10 mM	Gentle warming may be required.

Experimental Protocols

Preparation of a 10 mM Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **DV-7028 hydrochloride** in Dimethyl Sulfoxide (DMSO).

Materials:

- **DV-7028 hydrochloride** powder
- Anhydrous DMSO
- Sterile microcentrifuge tubes or vials
- Calibrated micropipettes
- Vortex mixer
- Water bath or heating block (optional)

Procedure:

- Calculate the required mass: To prepare a 10 mM stock solution, use the following formula:
$$\text{Mass (mg)} = \text{Desired Volume (mL)} \times 10 \text{ mM} \times 436.91 \text{ (g/mol)} / 1000$$

For example, to prepare 1 mL of a 10 mM solution, 4.37 mg of **DV-7028 hydrochloride** is required.
- Aliquot DMSO: In a sterile tube, add the calculated volume of anhydrous DMSO.
- Add **DV-7028 hydrochloride**: Carefully add the weighed **DV-7028 hydrochloride** powder to the DMSO.

- Dissolve the compound:
 - Cap the tube securely and vortex for 1-2 minutes.
 - Visually inspect the solution for any undissolved particles.
 - If necessary, gently warm the solution at 37°C for 5-10 minutes to aid dissolution. Vortex again after warming.
- Storage: Once fully dissolved, the stock solution should be stored at -20°C for long-term use. For short-term storage (1-2 weeks), 4°C is acceptable.

Preparation of an Aqueous Stock Solution

This protocol outlines the preparation of an aqueous stock solution of **DV-7028 hydrochloride**.

Materials:

- **DV-7028 hydrochloride** powder
- Nuclease-free water
- Sterile microcentrifuge tubes or vials
- Calibrated micropipettes
- Vortex mixer
- Water bath or heating block

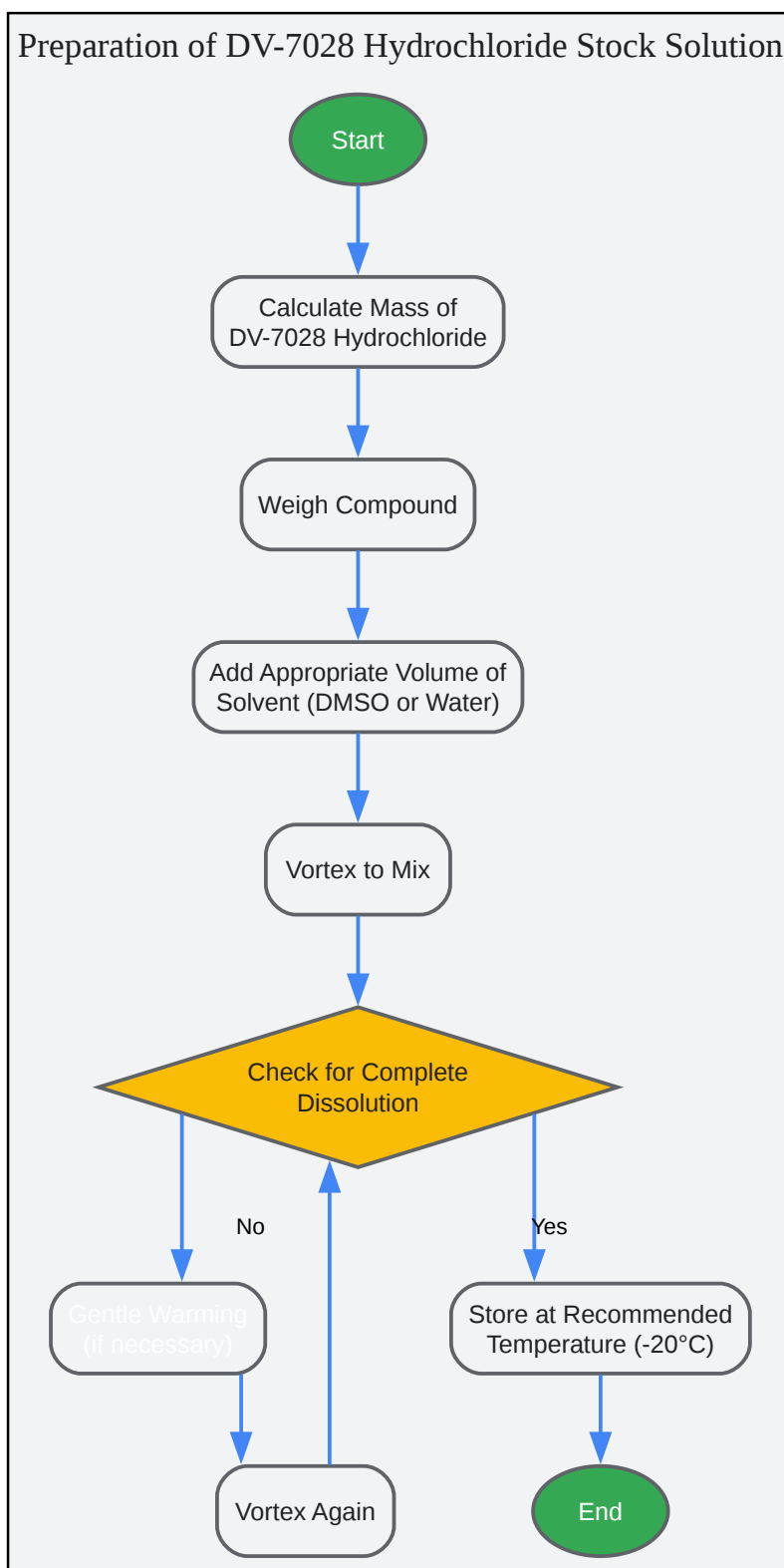
Procedure:

- Calculate the required mass: Use the same formula as in the DMSO protocol to determine the necessary mass of **DV-7028 hydrochloride**.
- Aliquot water: Add the calculated volume of nuclease-free water to a sterile tube.
- Add **DV-7028 hydrochloride**: Transfer the weighed powder to the tube containing water.

- Dissolve the compound:
 - Securely cap the tube and vortex thoroughly.
 - Gentle warming in a water bath at 37°C for 10-15 minutes can facilitate dissolution.
 - Periodically vortex the solution during the warming process until the compound is fully dissolved.
- Storage: Store the aqueous stock solution at -20°C. Avoid repeated freeze-thaw cycles.

Visualized Workflow: Stock Solution Preparation

Preparation of DV-7028 Hydrochloride Stock Solution



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Caption: Workflow for the dissolution of **DV-7028 hydrochloride**.

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References

- 1. Dv 7028 hydrochloride | 133364-62-2 | IFA36462 | Biosynth [biosynth.com]
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